

# An In-depth Technical Guide to the Chemical Properties of Iron(II) Citrate

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Iron(2+) 2-hydroxy-1,2,3-propanetricarboxylate*

CAS No.: 23383-11-1

Cat. No.: B1245180

[Get Quote](#)

Prepared by: Gemini, Senior Application Scientist

## Foreword

Iron(II) citrate, or ferrous citrate, represents more than a simple iron salt; it is a coordination complex with significant implications in human health, nutrition, and various industrial processes. Its utility is intrinsically linked to the chemistry of the iron(II) ion, prized for its superior bioavailability compared to its ferric counterpart. However, this same ferrous state presents a formidable challenge: its inherent instability in the presence of atmospheric oxygen. This guide is designed for researchers, scientists, and drug development professionals, offering a detailed exploration of the chemical properties of iron(II) citrate. We will move beyond a mere recitation of data, delving into the causality behind its behavior, the experimental protocols used to characterize it, and the structural nuances that define its function. Our objective is to provide a self-validating, authoritative resource grounded in established scientific literature.

## Chemical Identity and Molecular Structure

Iron(II) citrate is not a simple ionic compound but a series of coordination complexes formed between the ferrous ion ( $\text{Fe}^{2+}$ ) and the citrate anion.[1][2][3] The citrate ligand is the triple conjugate base of citric acid, a tricarboxylic acid, which offers multiple oxygen donor atoms for chelation.

While various complexes can exist in aqueous solution, the only one to be isolated and structurally characterized by crystallography is a coordination polymer.[1][2][3] Its formula is  $[\text{Fe}(\text{H}_2\text{O})_6]^{2+}\{[\text{Fe}(\text{C}_6\text{H}_5\text{O}_7)(\text{H}_2\text{O})]^{-}\}_2 \cdot 2\text{H}_2\text{O}$ . [1][2][3] This structure reveals a complex arrangement where a hexaaquairon(II) cation is charge-balanced by two anionic polymer chains. Within these chains, each iron(II) center is coordinated by a citrate ligand and a water molecule.[1][3] The iron atoms are hexacoordinated in a distorted octahedral geometry.[4] This polymeric nature is a critical feature influencing its physical properties, such as solubility.

Key Identifiers:

- Systematic Name: Iron(II) hydrogen 2-hydroxy-1,2,3-tricarboxylpropane[1]
- Common Names: Ferrous citrate, Iron(2+) citrate[1]
- CAS Number: 23383-11-1[5][6][7]
- Molecular Formula:  $\text{FeC}_6\text{H}_6\text{O}_7$  (for the anhydrous 1:1 complex)[1][5][8]
- Molar Mass: 245.96 g/mol (anhydrous)[1][5][8]

Caption: Chelation of Iron(II) by the Citrate Ligand.

## Physicochemical Properties

The properties of iron(II) citrate are summarized below. The most critical characteristic is its instability in air, which dictates its handling, storage, and formulation strategies.

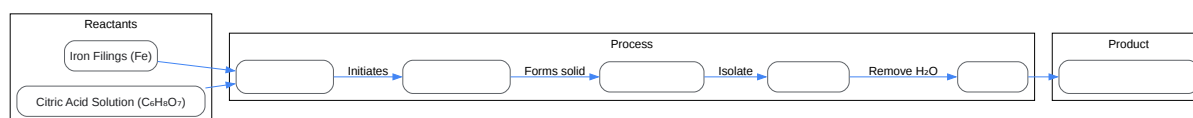
Property	Value / Description	Source(s)
Appearance	Slightly gray-green powder or white crystals.[1][9][10]	[1][9][10]
Solubility	Practically insoluble in water, alcohol, and acetone.[8][9][11] Soluble in ammonium hydroxide.[8]	[8][9][11]
Stability	Highly unstable in air, readily oxidizing to iron(III) (ferric) citrate.[1][3]	[1][3]
Decomposition	Decomposes at 350 °C in a hydrogen atmosphere.[8][9]	[8][9]
Magnetic Properties	Paramagnetic, reflecting the weak crystal field of the carboxylate ligands.[1][2][3]	[1][2][3]
Bioavailability	High bioavailability, as the ferrous ( $\text{Fe}^{2+}$ ) state is more readily absorbed by the human body than the ferric ( $\text{Fe}^{3+}$ ) state.[8][12][13]	[8][12][13]
Regulatory Status	Recognized as Generally Regarded as Safe (GRAS) by the U.S. FDA for use as a nutrient supplement.[8]	[8]

## Coordination Chemistry and Reactivity

### Synthesis Pathways

The synthesis of iron(II) citrate can be achieved through straightforward aqueous chemistry. The primary challenge is preventing the oxidation of the ferrous ion during and after the reaction.

- **Metathesis Reaction:** A common laboratory and industrial method involves the reaction of a soluble iron(II) salt, such as ferrous sulfate, with a citrate salt like disodium citrate.[1] The less soluble iron(II) citrate precipitates from the solution.  $\text{FeSO}_4(\text{aq}) + \text{Na}_2\text{C}_6\text{H}_6\text{O}_7(\text{aq}) \rightarrow \text{FeC}_6\text{H}_6\text{O}_7(\text{s}) + \text{Na}_2\text{SO}_4(\text{aq})$
- **Direct Reaction:** A facile and efficient method involves the direct redox reaction between metallic iron (as filings, to maximize surface area) and citric acid in a hot aqueous solution.[4][12][13] This method has the advantage of creating a reducing environment due to the production of hydrogen gas, which helps protect the  $\text{Fe}^{2+}$  from oxidation.[12][13]  $\text{Fe}(\text{s}) + \text{C}_6\text{H}_8\text{O}_7(\text{aq}) \rightarrow \text{FeC}_6\text{H}_6\text{O}_7(\text{s}) + \text{H}_2(\text{g})$ [4][12]

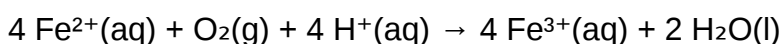


[Click to download full resolution via product page](#)

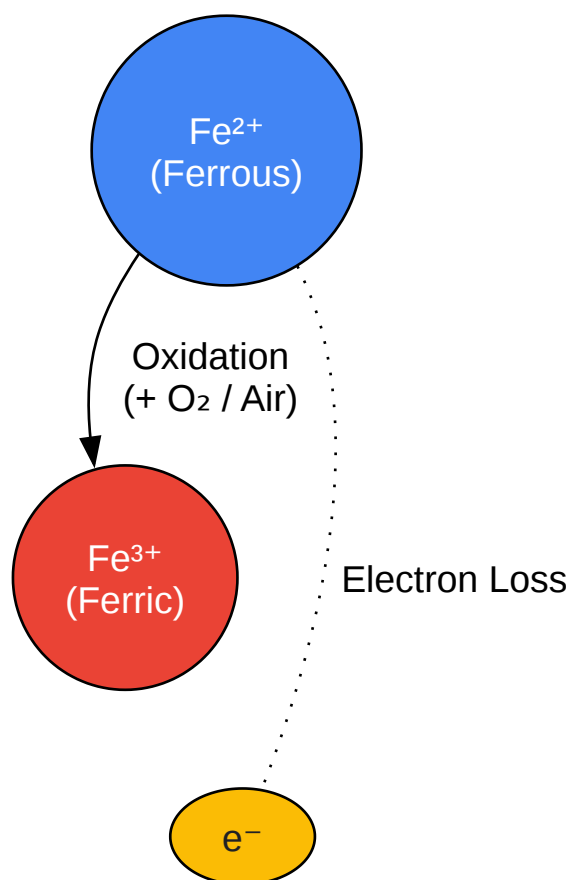
Caption: Workflow for Direct Synthesis of Iron(II) Citrate.

## Redox Chemistry: The Oxidation of Fe(II) to Fe(III)

The single most important chemical reaction of iron(II) citrate is its oxidation. The  $\text{Fe}^{2+}$  ion is thermodynamically unstable in the presence of oxygen and will readily lose an electron to form the more stable  $\text{Fe}^{3+}$  ion. This transformation is visually apparent as the off-white or pale green ferrous compound converts to the reddish-brown ferric citrate.[1][14][15]



This inherent instability necessitates that iron(II) citrate be stored in tightly sealed, air-free containers.[16] In pharmaceutical formulations, antioxidants or specific coating technologies may be employed to protect the ferrous ion through the product's shelf life and delivery.



[Click to download full resolution via product page](#)

Caption: The Oxidation Pathway of Iron(II) to Iron(III).

## Experimental Protocols & Analytical Methodologies

Validating the identity, purity, and stability of iron(II) citrate requires a suite of analytical techniques. As a self-validating system, the results from these methods should be corroborative.

### Protocol: Spectrophotometric Determination of Iron(II)

This colorimetric method is a highly sensitive and specific technique for quantifying the Fe<sup>2+</sup> content, crucial for assessing purity and stability. It relies on the formation of a stable, intensely colored complex between iron(II) and 1,10-phenanthroline.

Principle: Iron(II) reacts with three molecules of 1,10-phenanthroline to form a reddish-orange complex, [Fe(phen)<sub>3</sub>]<sup>2+</sup>. The intensity of the color, measured by absorbance at ~510 nm, is

directly proportional to the concentration of  $\text{Fe}^{2+}$ . Iron(III) does not form this complex, ensuring specificity.

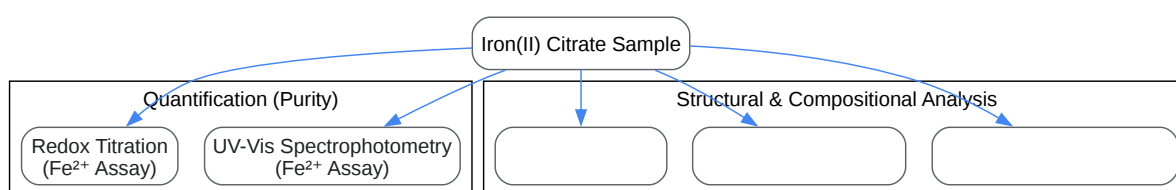
#### Step-by-Step Methodology:

- **Sample Preparation:** Accurately weigh a sample of iron(II) citrate powder (e.g., 40 mg) and dissolve it in dilute sulfuric acid (e.g., 20 mL of 1 M  $\text{H}_2\text{SO}_4$ ) to ensure stability. Dilute to a known volume (e.g., 100 mL) with deionized water.
- **Standard Curve Preparation:** Prepare a series of standard solutions of known  $\text{Fe}^{2+}$  concentration (e.g., 0.5 to 5.0 mg/L) from a certified iron standard (e.g., ferrous ammonium sulfate).
- **Complexation:** To aliquots of the sample solution and each standard, add a pH buffer (e.g., sodium acetate) to adjust the pH to ~4-6. Add a solution of 1,10-phenanthroline. A reducing agent like hydroxylamine hydrochloride is often added to ensure any trace  $\text{Fe}^{3+}$  is reduced to  $\text{Fe}^{2+}$  for total iron determination, but this step is omitted for specific  $\text{Fe}^{2+}$  quantification.
- **Measurement:** Allow time for color development (approx. 15 minutes). Measure the absorbance of each solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}} \approx 510 \text{ nm}$ ) using a UV-Vis spectrophotometer.
- **Quantification:** Plot a calibration curve of absorbance versus concentration for the standards. Use the equation of the line to determine the concentration of  $\text{Fe}^{2+}$  in the sample solution.

## Other Key Analytical Techniques

- **Redox Titration:** A classic method for determining  $\text{Fe}^{2+}$  content involves titrating the sample with a standardized solution of a strong oxidizing agent, such as cerium(IV) sulfate, using a redox indicator like ferroin (the same 1,10-phenanthroline complex).[9]
- **Thermogravimetric Analysis (TGA):** TGA is used to determine the water of hydration and assess thermal stability. As shown by researchers, TGA can confirm the composition  $\text{FeC}_6\text{H}_6\text{O}_7 \cdot \text{H}_2\text{O}$  by measuring the precise mass loss upon heating, which corresponds to the loss of water and subsequent decomposition of the citrate ligand.[12][13]

- X-ray Diffraction (XRD): For the crystalline solid, XRD provides a definitive fingerprint, confirming the specific polymeric structure and phase purity of the synthesized material.[12][13]
- Mössbauer Spectroscopy: This technique is highly specific to iron and can unambiguously confirm its oxidation state (+2), providing definitive evidence against the presence of ferric impurities.[17][18]



[Click to download full resolution via product page](#)

Caption: A Multi-faceted Analytical Workflow for Characterization.

## Applications & Industrial Relevance

The chemical properties described directly inform the primary applications of iron(II) citrate.

- Pharmaceuticals & Nutritional Supplements: Its primary application is as a highly bioavailable iron source for treating iron deficiency anemia.[5][8][10] The Fe<sup>2+</sup> form is more readily absorbed in the gastrointestinal tract than Fe<sup>3+</sup>. [12][13][19]
- Food Fortification: It is used to fortify foods and beverages, including infant formula, to increase their iron content.[8][9]
- Agriculture: Used to correct iron chlorosis (deficiency) in plants, as iron is essential for chlorophyll synthesis.[5]
- Other Uses: Iron citrates also find niche applications as catalysts, in water treatment, and as pigments.[5][8]

## Safety and Handling

- General Hazards: Iron(II) citrate is considered a mild irritant to the skin and eyes.[16][20]  
Inhalation of dust should be avoided.[16][20]
- Storage: Due to its sensitivity to oxidation, it must be stored in a cool, dry, well-ventilated area in tightly closed containers to minimize contact with air.[16]
- Toxicity: While having lower toxicity than many other iron salts, ingestion of large quantities can lead to iron overload, a serious medical condition.[8]

## Conclusion

Iron(II) citrate is a coordination polymer whose value is defined by the chemistry of its central ferrous ion. Its high bioavailability makes it a preferred choice for iron supplementation, yet its pronounced instability to aerial oxidation presents the primary challenge in its synthesis, storage, and formulation. A thorough understanding of its coordination chemistry, redox behavior, and the analytical methods used for its characterization is essential for any scientist or researcher working with this important compound. The interplay between its structural complexity and its delicate redox balance is the cornerstone of its chemical identity and practical utility.

## References

- Wikipedia. Iron(II) citrate. [\[Link\]](#)
- Grokipedia. Iron(II) citrate. [\[Link\]](#)
- Wikipedia. Iron(III) citrate. [\[Link\]](#)
- ScienceLab.com. Ferric Citrate MSDS. [\[Link\]](#)
- Grokipedia. Iron(III) citrate. [\[Link\]](#)
- ChemBK. Iron(II) citrate. [\[Link\]](#)
- Chemical-Suppliers.com. Iron(II) citrate | CAS 23383-11-1. [\[Link\]](#)

- Wikiwand. Iron(II) citrate. [\[Link\]](#)
- National Institutes of Health. Iron (II) Citrate Complex as a Food Supplement: Synthesis, Characterization and Complex Stability. [\[Link\]](#)
- FooDB. Showing Compound Iron(II) citrate (FDB013287). [\[Link\]](#)
- West Bengal Chemical Industries Limited. Comprehensive MSDS for Ferric Citrate. [\[Link\]](#)
- PubMed. Structure and magnetic properties of a new iron(II) citrate coordination polymer. [\[Link\]](#)
- AMERICAN ELEMENTS. Ferric Citrate. [\[Link\]](#)
- Anmol Chemicals. SDS of Ferrous Citrate or Iron Citrate FCC Food Grade Manufacturers. [\[Link\]](#)
- MDPI. Iron (II) Citrate Complex as a Food Supplement: Synthesis, Characterization and Complex Stability. [\[Link\]](#)
- ResearchGate. Complexation of iron(III) and iron(II) by citrate. Implications for iron speciation in blood plasma. [\[Link\]](#)
- PubMed. Iron (II) Citrate Complex as a Food Supplement: Synthesis, Characterization and Complex Stability. [\[Link\]](#)
- Semantic Scholar. Composition and Stability of Iron and Copper Citrate Complexes in Aqueous Solution. [\[Link\]](#)
- LookChem. Iron citrate. [\[Link\]](#)
- PubChem. Ferrous Citrate | C6H6FeO7 | CID 11064683. [\[Link\]](#)
- Dr. Paul Lohmann. Lohtragon® Iron Citrate. [\[Link\]](#)
- ResearchGate. Iron (II) Citrate Complex as a Food Supplement: Synthesis, Characterization and Complex Stability. [\[Link\]](#)

- Semantic Scholar. Structure and magnetic properties of a new iron(II) citrate coordination polymer. [[Link](#)]
- Okchem. Sourcing Iron(II) Citrate: Essential Guide for Buyers. [[Link](#)]
- PubChem. Ferrous Citrate. [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Iron(II) citrate - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. medkoo.com [[medkoo.com](https://medkoo.com)]
- 3. Iron(II) citrate - Wikiwand [[wikiwand.com](https://wikiwand.com)]
- 4. mdpi.com [[mdpi.com](https://mdpi.com)]
- 5. bocsci.com [[bocsci.com](https://bocsci.com)]
- 6. Iron(II) citrate | CAS 23383-11-1 | Chemical-Suppliers [[chemical-suppliers.eu](https://chemical-suppliers.eu)]
- 7. Showing Compound Iron(II) citrate (FDB013287) - FooDB [[foodb.ca](https://foodb.ca)]
- 8. grokipedia.com [[grokipedia.com](https://grokipedia.com)]
- 9. chembk.com [[chembk.com](https://chembk.com)]
- 10. molcit.com [[molcit.com](https://molcit.com)]
- 11. citric acid, iron(2+) salt CAS#: 23383-11-1 [[amp.chemicalbook.com](https://amp.chemicalbook.com)]
- 12. Iron (II) Citrate Complex as a Food Supplement: Synthesis, Characterization and Complex Stability - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 13. researchgate.net [[researchgate.net](https://researchgate.net)]
- 14. Iron(III) citrate - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 15. grokipedia.com [[grokipedia.com](https://grokipedia.com)]
- 16. SDS of Ferrous Citrate or Iron Citrate FCC Food Grade Manufacturers [[anmol.org](https://anmol.org)]

- [17. Structure and magnetic properties of a new iron\(II\) citrate coordination polymer - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. \[PDF\] Structure and magnetic properties of a new iron\(II\) citrate coordination polymer. | Semantic Scholar \[semanticscholar.org\]](#)
- [19. Iron \(II\) Citrate Complex as a Food Supplement: Synthesis, Characterization and Complex Stability - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. nmu-mi.newlook.safecollegessds.com \[nmu-mi.newlook.safecollegessds.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Iron(II) Citrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1245180/docs#an-in-depth-technical-guide-to-the-chemical-properties-of-iron-ii-citrate\]](https://www.benchchem.com/product/b1245180/docs#an-in-depth-technical-guide-to-the-chemical-properties-of-iron-ii-citrate)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check